

L-Alanyl-β-alanine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Alanine-beta-alanine*

Cat. No.: *B14772587*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

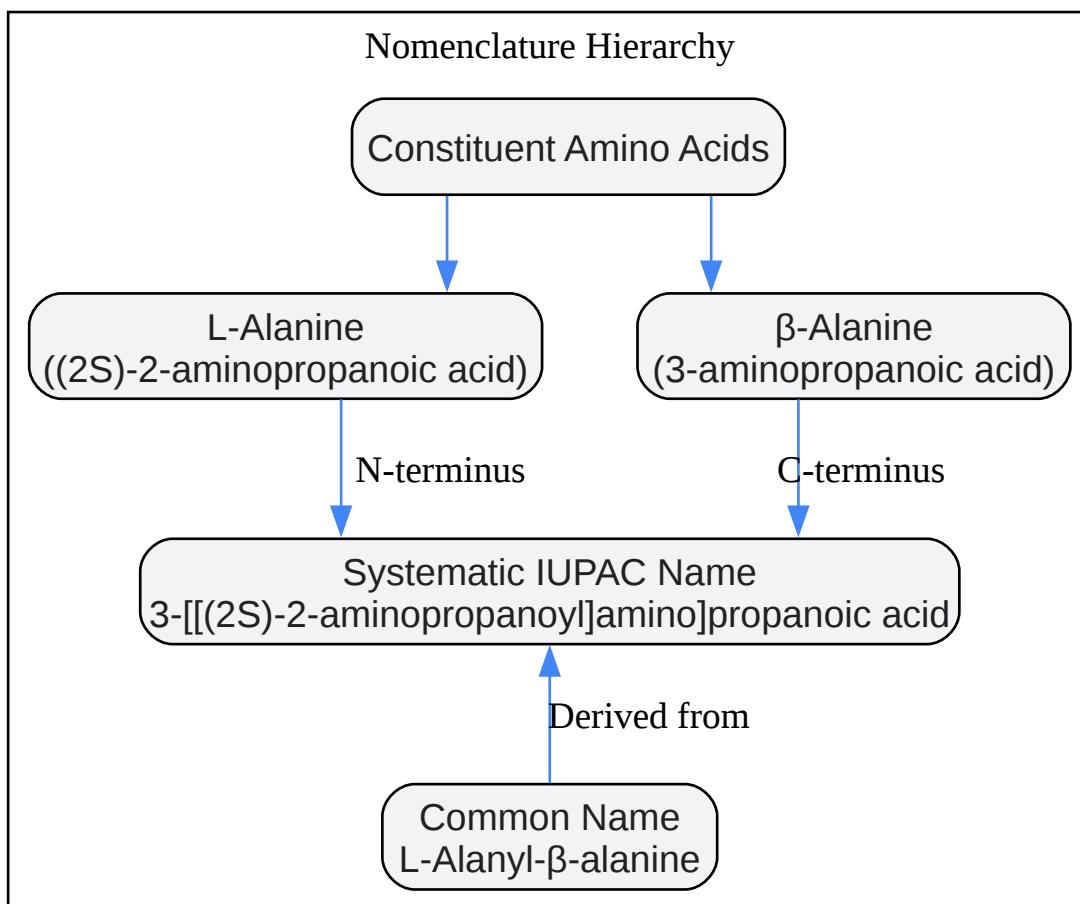
This technical guide provides a detailed overview of the dipeptide L-Alanyl-β-alanine, focusing on its nomenclature, physicochemical properties, and synthesis. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who are working with or have an interest in this molecule.

Nomenclature and Structure

L-Alanyl-β-alanine is a dipeptide formed from the amino acids L-alanine and β-alanine linked by a peptide bond. The L-alanine residue is at the N-terminus, and the β-alanine residue is at the C-terminus.

- Common Name: L-Alanyl-β-alanine
- Systematic IUPAC Name: 3-[(2S)-2-aminopropanoyl]amino]propanoic acid
- CAS Number: 52788-02-0
- Molecular Formula: C₆H₁₂N₂O₃
- Molecular Weight: 160.17 g/mol

The nomenclature of L-Alanyl-β-alanine can be understood through a hierarchical breakdown:



[Click to download full resolution via product page](#)

Nomenclature hierarchy of L-Alanyl-β-alanine.

Physicochemical Properties

A summary of the available experimental and computed physicochemical data for L-Alanyl-β-alanine is presented below. It is important to note that experimentally verified data for this specific dipeptide is limited, and some values are based on estimations or data from similar compounds.

Property	Value	Data Type
Molecular Weight	160.17 g/mol	Calculated
Boiling Point	421.3 °C at 760 mmHg	Experimental
Density	1.211 g/cm ³	Experimental
Flash Point	208.6 °C	Experimental
LogP	-3.8	Computed
Topological Polar Surface Area	92.4 Å ²	Computed
Hydrogen Bond Donors	3	Computed
Hydrogen Bond Acceptors	4	Computed
Rotatable Bonds	4	Computed

Experimental Protocols: Synthesis of L-Alanyl-β-alanine

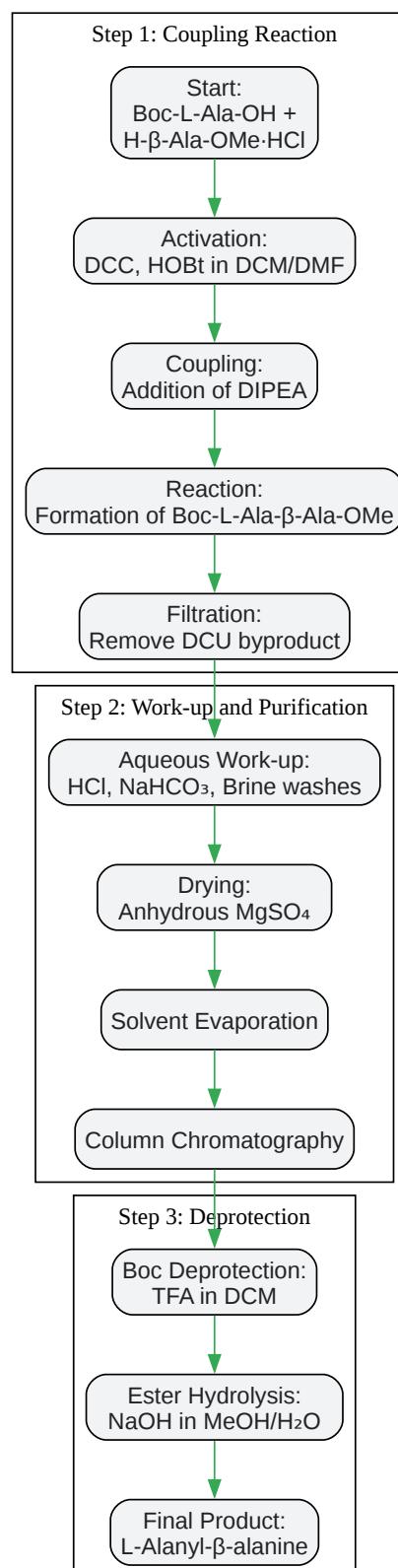
The following section details a representative solution-phase synthesis protocol for L-Alanyl-β-alanine using N,N'-dicyclohexylcarbodiimide (DCC) and 1-hydroxybenzotriazole (HOBr) as coupling agents. This method is a well-established procedure for peptide bond formation.

Materials:

- N-α-Boc-L-alanine (Boc-L-Ala-OH)
- β-Alanine methyl ester hydrochloride (H-β-Ala-OMe·HCl)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 1-Hydroxybenzotriazole (HOBr)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM), anhydrous

- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate (EtOAc)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Trifluoroacetic acid (TFA)
- Methanol (MeOH)
- 1 M Sodium hydroxide (NaOH)

Workflow for the Solution-Phase Synthesis of L-Alanyl- β -alanine:

[Click to download full resolution via product page](#)

Solution-phase synthesis workflow.

Step-by-Step Procedure:

- Coupling Reaction:
 - Dissolve Boc-L-Ala-OH (1 equivalent) and HOBt (1.1 equivalents) in anhydrous DCM.
 - To this solution, add H- β -Ala-OMe·HCl (1 equivalent) and DIPEA (1.1 equivalents).
 - Cool the mixture to 0 °C in an ice bath.
 - Slowly add a solution of DCC (1.1 equivalents) in anhydrous DCM.
 - Allow the reaction to warm to room temperature and stir for 12-24 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Once the reaction is complete, filter the mixture to remove the precipitated dicyclohexylurea (DCU).
 - Wash the filtrate sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
 - Purify the resulting crude protected dipeptide by silica gel column chromatography.
- Deprotection:
 - Boc Deprotection: Dissolve the purified Boc-L-Ala- β -Ala-OMe in a solution of 20-50% TFA in DCM and stir for 1-2 hours. Remove the solvent and excess TFA under reduced pressure.
 - Ester Hydrolysis: Dissolve the resulting amino-dipeptide ester in a mixture of methanol and water. Add 1 M NaOH (1.2 equivalents) and stir at room temperature until the hydrolysis is complete (monitored by TLC).

- Neutralize the reaction mixture with 1 M HCl and concentrate under reduced pressure. The final product, L-Alanyl-β-alanine, can be further purified by recrystallization or ion-exchange chromatography.

This guide provides a foundational understanding of L-Alanyl-β-alanine for scientific and developmental applications. Further experimental validation of the computed properties is encouraged for specific research contexts.

- To cite this document: BenchChem. [L-Alanyl-β-alanine: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14772587#l-alanyl-beta-alanine-nomenclature-and-iupac-name\]](https://www.benchchem.com/product/b14772587#l-alanyl-beta-alanine-nomenclature-and-iupac-name)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com